

Physical and chemical properties of Suspenoidside B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Suspenoidside B*

Cat. No.: *B12432850*

[Get Quote](#)

Suspenoidside B: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Suspenoidside B is a naturally occurring iridoid glycoside found in the plant *Forsythia suspensa*.^[1] This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Suspenoidside B**, with a focus on its potential therapeutic applications. The information is compiled to support further research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

Physical and Chemical Properties

Suspenoidside B is a white powder with a molecular formula of $C_{25}H_{30}O_{12}$ and a molecular weight of 522.50 g/mol.^[2] While detailed experimental data for some physical properties are not extensively published, its identity is routinely confirmed using 1H -NMR spectroscopy and its purity is typically assessed by High-Performance Liquid Chromatography (HPLC) to be $\geq 98\%$.^{[2][3]}

Table 1: Physical and Chemical Properties of **Suspenoidside B**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C25H30O12 | [2] |
| Molecular Weight | 522.50 g/mol | |
| Appearance | Powder | |
| Purity | ≥98% (by HPLC) | |
| Solubility | Soluble in DMSO, Pyridine, Methanol, Ethanol | |
| Storage | Store protected from air and light, refrigerated or frozen (2-8 °C) | |

Spectral Data:

Detailed ¹H-NMR and ¹³C-NMR spectral data from peer-reviewed publications are not readily available. However, certificates of analysis for commercially available **Suspenoidside B** confirm that its structure is consistent with ¹H-NMR analysis. Mass spectrometry data has been obtained using UPLC-QTOF-MS/MS for its identification in plant extracts.

Biological Activities and Mechanisms of Action

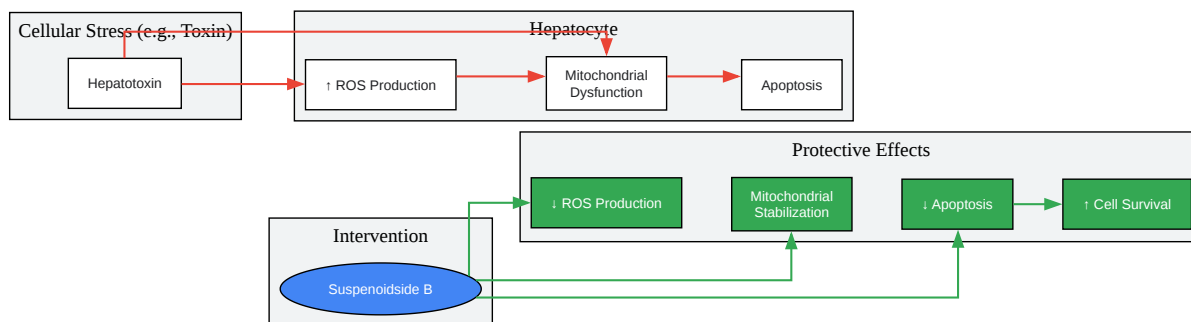
Suspenoidside B has demonstrated notable biological activities, particularly hepatoprotective effects. Emerging evidence also suggests potential anti-inflammatory and antioxidant properties, which are common for compounds in its class.

Hepatoprotective Activity

Research has shown that **Suspenoidside B** exhibits hepatoprotective effects. In a study using human liver cancer cells (HepG2), **Suspenoidside B**, at a concentration of 10 μM, demonstrated a cell survival rate of 55.23% in a model of induced cell injury, indicating a significant protective effect.

Potential Signaling Pathways in Hepatoprotection:

The protective mechanism of **Suspenoidside B** in hepatocytes likely involves the modulation of key signaling pathways related to cellular stress and apoptosis. Based on the known mechanisms of similar natural glycosides, the following pathways may be implicated:



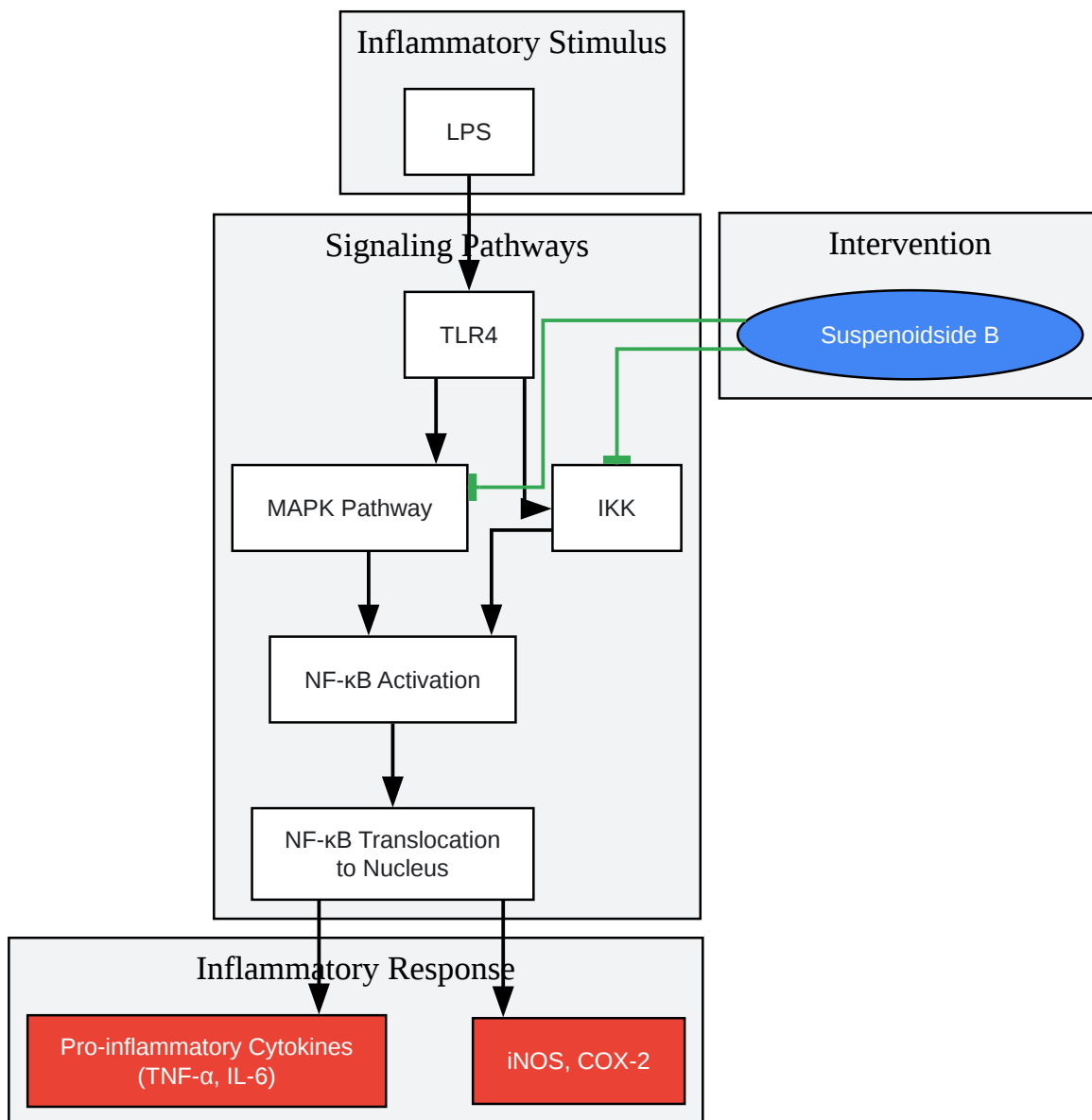
[Click to download full resolution via product page](#)

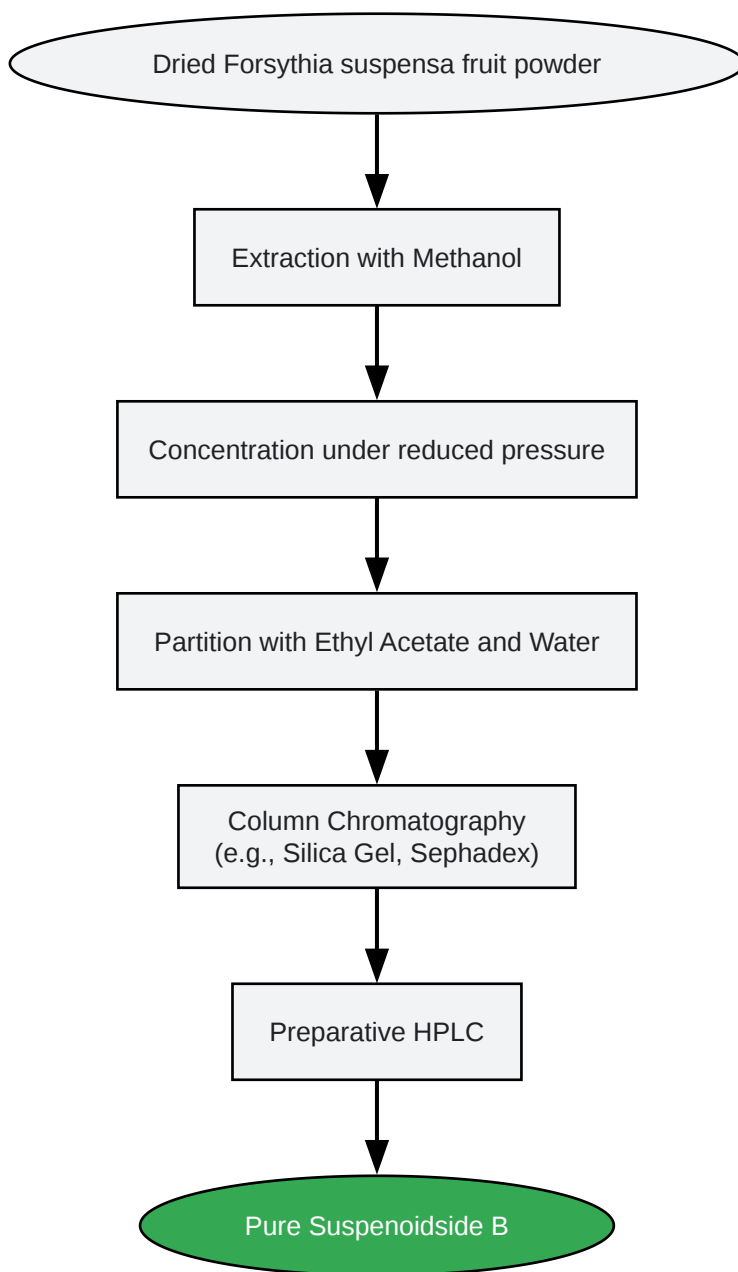
Caption: Potential hepatoprotective mechanism of **Suspenoidside B**.

Anti-inflammatory Activity

While direct studies on the anti-inflammatory mechanism of **Suspenoidside B** are limited, many iridoid glycosides are known to exert anti-inflammatory effects through the inhibition of pro-inflammatory signaling pathways such as NF- κ B and MAPK.

Potential Anti-inflammatory Signaling Pathway:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical characterization of different parts of *Forsythia suspensa* and α -glucosidase and pancreatic lipase inhibitors screening based on UPLC-QTOF-MS/MS and plant metabolomics analysis - Arabian Journal of Chemistry [arabjchem.org]
- 2. chemfaces.com [chemfaces.com]
- 3. molnova.com:443 [molnova.com:443]
- To cite this document: BenchChem. [Physical and chemical properties of Suspenoidside B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12432850#physical-and-chemical-properties-of-suspenoidside-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com